

An In-depth Technical Guide to the Physicochemical Properties of 4'-Hydroxychalcone

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Compound of Interest

Compound Name: 4'-Hydroxychalcone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physicochemical properties of **4'-Hydroxychalcone**, a molecule of significant interest in medicinal chemistry and drug development. The information is presented to be a valuable resource for researchers actively engaged in the study and application of this compound.

Core Physicochemical Data

4'-Hydroxychalcone, a member of the chalcone family, possesses a range of physicochemical properties that are critical for its handling, formulation, and biological activity. A summary of these key quantitative data is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₂ O ₂	[1][2]
Molecular Weight	224.26 g/mol	[1][2]
CAS Number	2657-25-2	[1]
Appearance	White to pale yellow crystals or powder	[3]
Melting Point	171-172 °C	[1]
173.0-182.0 °C	[3]	
174-178 °C	[4]	
Boiling Point (Predicted)	419.6 ± 45.0 °C	[4]
Solubility		
DMSO	44 mg/mL (196.2 mM)[5], 233.33 mg/mL (1040.49 mM) [6], 30 mg/mL[7]	
Ethanol	~30 mg/mL[7]	
Dimethyl formamide (DMF)	~30 mg/mL[7]	
Ethanol:PBS (pH 7.2) (1:4)	~0.2 mg/mL[7]	
Water	Insoluble[8]	
pKa (Predicted)	7.72 ± 0.15	[4]
UV/Vis (λ _{max})	228, 322 nm	[7]

Spectroscopic and Crystallographic Data

Spectroscopic analysis is fundamental to the structural elucidation and confirmation of **4'-Hydroxychalcone**.

- ¹H and ¹³C NMR Spectroscopy:** Nuclear Magnetic Resonance (NMR) spectroscopy is crucial for determining the chemical structure of **4'-Hydroxychalcone**. The trans configuration of

the vinyl double bond can be confirmed by the coupling constant of the vinylic protons in the ^1H NMR spectrum.[9]

- Infrared (IR) Spectroscopy: The IR spectrum of **4'-Hydroxychalcone** shows characteristic absorption bands for the hydroxyl group (around 3200 cm^{-1}), the carbonyl group ($\text{C}=\text{O}$), and the carbon-carbon double bond ($\text{C}=\text{C}$).[9]
- Mass Spectrometry (MS): Mass spectrometry data confirms the molecular weight of **4'-Hydroxychalcone**. [2]
- X-ray Crystallography: Single crystal X-ray diffraction studies have been conducted to determine the crystal structure of **4'-Hydroxychalcone** derivatives. For instance, (2E)-3-(4-hydroxyphenyl)-1-phenylprop-2-en-1-one crystallizes in the orthorhombic crystal system.[10]

Experimental Protocols

3.1. Synthesis of **4'-Hydroxychalcone** via Claisen-Schmidt Condensation

The most common and effective method for synthesizing **4'-Hydroxychalcone** is the Claisen-Schmidt condensation.[9][11] This reaction involves the base-catalyzed condensation of an aromatic aldehyde (benzaldehyde) with an aromatic ketone (4-hydroxyacetophenone).

Materials and Reagents:

- 4-Hydroxyacetophenone
- Benzaldehyde
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Methanol or Ethanol
- Hydrochloric acid (HCl)
- Distilled water
- Ethyl acetate

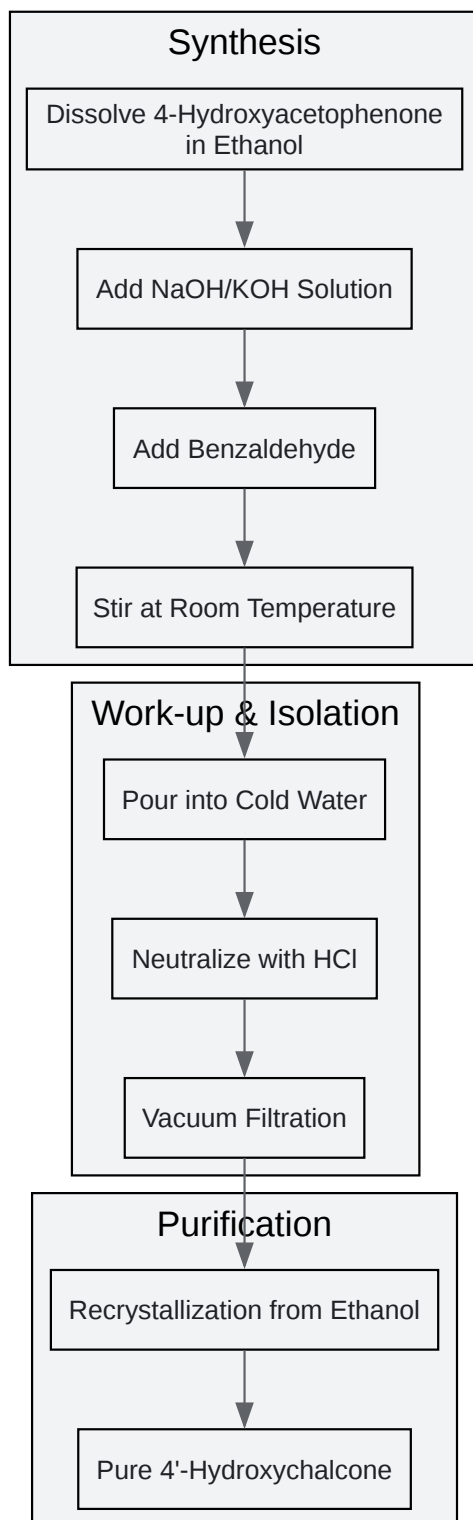
- n-Hexane

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 4-hydroxyacetophenone (1 equivalent) in methanol or ethanol.
- Catalyst Addition: To this solution, add a solution of NaOH or KOH (a strong base is required) in water or alcohol.[\[11\]](#)
- Aldehyde Addition: While stirring the mixture at room temperature, slowly add benzaldehyde (1 equivalent).
- Reaction Monitoring: The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a suitable solvent system (e.g., ethyl acetate/n-hexane).[\[12\]](#)
- Work-up: Once the reaction is complete (typically after several hours to 24 hours at room temperature), pour the reaction mixture into cold water.[\[11\]](#)[\[12\]](#)
- Neutralization: Neutralize the mixture with a dilute solution of HCl until the pH is acidic, which will cause the product to precipitate.[\[12\]](#)
- Isolation: Collect the precipitated solid by vacuum filtration and wash it with cold water.[\[12\]](#)
- Purification: Purify the crude **4'-Hydroxychalcone** by recrystallization from a suitable solvent, such as ethanol, to obtain the final product as crystals.[\[12\]](#)

Below is a graphical representation of the synthesis and purification workflow.

Synthesis and Purification Workflow of 4'-Hydroxychalcone

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Synthesis and Purification Workflow

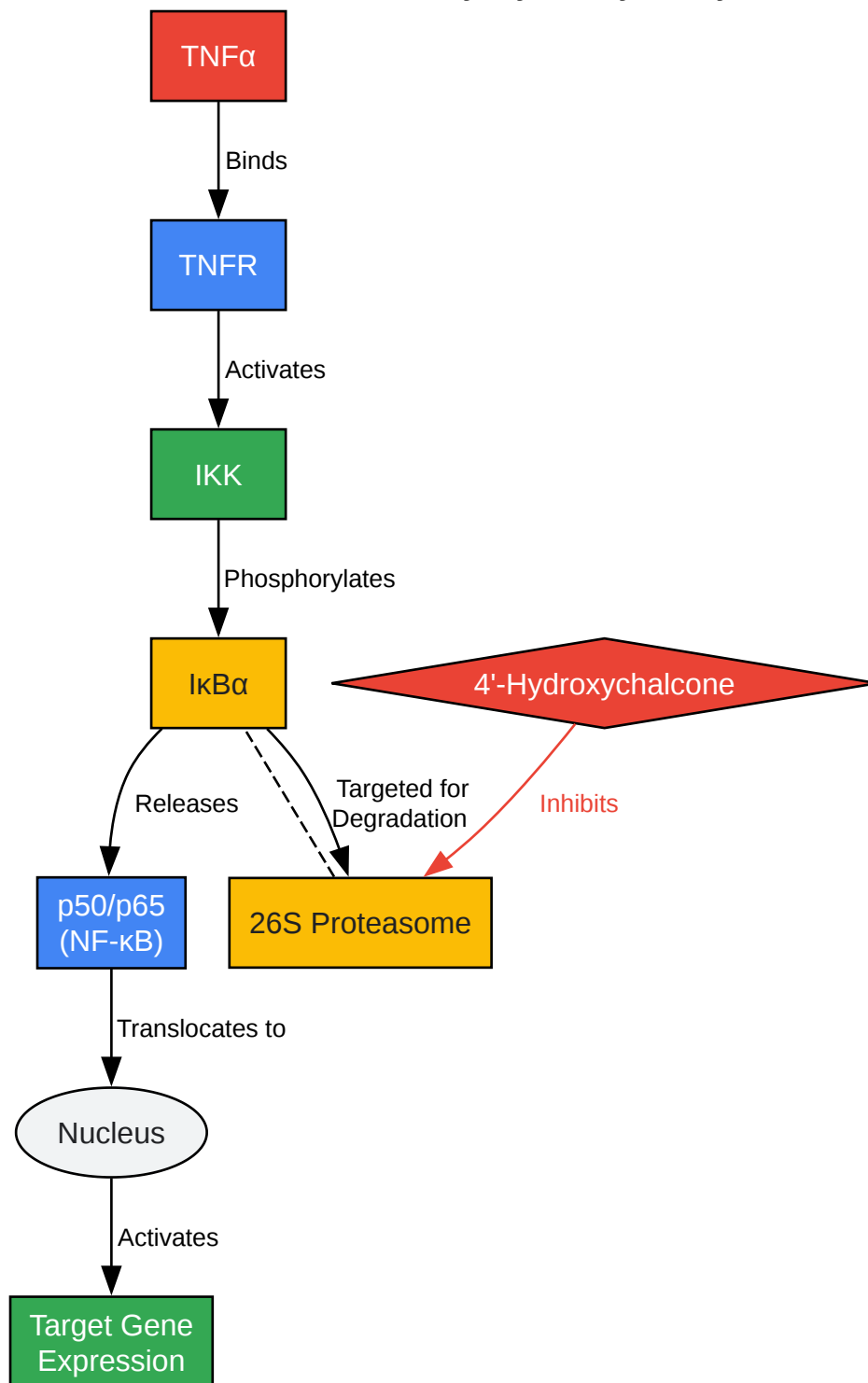
Biological Activity and Signaling Pathways

4'-Hydroxychalcone exhibits a range of biological activities, including anti-inflammatory, anti-cancer, and antiviral effects. Its mechanisms of action often involve the modulation of key cellular signaling pathways.

4.1. Inhibition of the NF- κ B Signaling Pathway

4'-Hydroxychalcone has been shown to inhibit the activation of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway induced by tumor necrosis factor-alpha (TNF α).^{[5][6][13]} This inhibition is achieved through the inhibition of the 26S proteasome, which prevents the degradation of I κ B α .^{[5][13]} As a result, the nuclear translocation of the p50/p65 NF- κ B subunits is blocked, leading to the downregulation of NF- κ B target gene expression.^{[5][13]}

The following diagram illustrates the inhibitory effect of **4'-Hydroxychalcone** on the NF- κ B pathway.

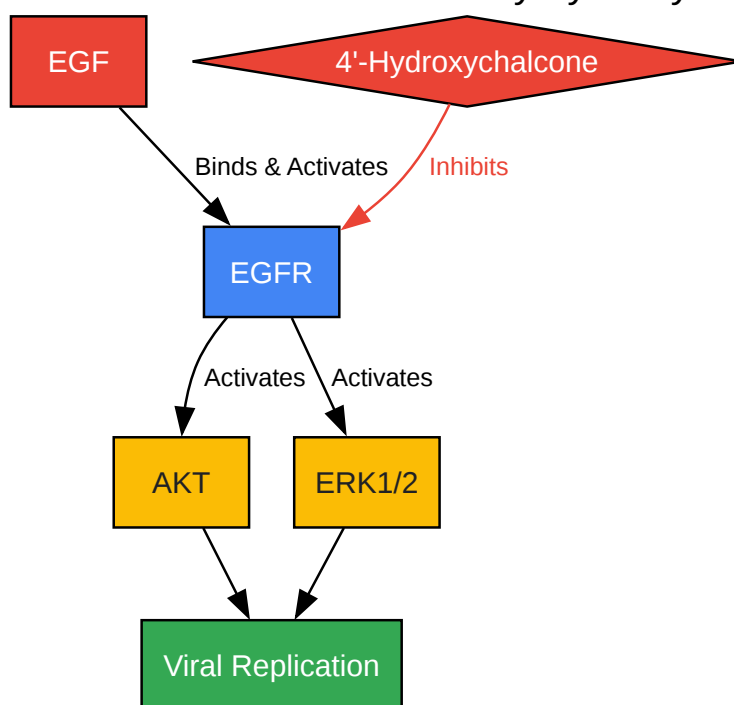
Inhibition of NF- κ B Pathway by 4'-Hydroxychalcone[Click to download full resolution via product page](#)Inhibition of NF- κ B Pathway

4.2. Modulation of the EGFR/AKT/ERK1/2 Signaling Pathway

Recent studies have indicated that **4'-Hydroxychalcone** can inhibit the replication of human coronavirus HCoV-OC43 by targeting the epidermal growth factor receptor (EGFR) signaling pathway.[14] By binding to EGFR, it inhibits the downstream activation of AKT and ERK1/2, which are crucial for viral replication.[14]

The diagram below depicts the role of **4'-Hydroxychalcone** in the EGFR/AKT/ERK1/2 signaling cascade.

Inhibition of EGFR/AKT/ERK1/2 Pathway by 4'-Hydroxychalcone



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Inhibition of EGFR/AKT/ERK1/2 Pathway

Conclusion

4'-Hydroxychalcone is a versatile molecule with well-defined physicochemical properties and significant biological activities. This guide provides essential data and protocols to support further research and development of this promising compound. The provided information on its

synthesis, characterization, and mechanisms of action will be a valuable asset to scientists in the fields of medicinal chemistry, pharmacology, and drug discovery.

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References

- 1. matrixscientific.com [matrixscientific.com]
- 2. 4'-Hydroxychalcone | C₁₅H₁₂O₂ | CID 5282362 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4'-Hydroxychalcone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 4'-HYDROXYCHALCONE | 2657-25-2 [amp.chemicalbook.com]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. 4-Hydroxychalcone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. scitepress.org [scitepress.org]
- 12. Bot Verification [rasayanjournal.co.in]
- 13. The aromatic ketone 4'-hydroxychalcone inhibits TNF α -induced NF- κ B activation via proteasome inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. 4-Hydroxychalcone Inhibits Human Coronavirus HCoV-OC43 by Targeting EGFR/AKT/ERK1/2 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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